

Health and safety handling precautions for 1,4-Butanedithiol

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An In-depth Technical Guide to the Health and Safety Handling of **1,4-Butanedithiol**

This guide provides comprehensive health and safety information for the handling of **1,4-Butanedithiol** (CAS Number: 1191-08-8), intended for researchers, scientists, and professionals in drug development.

Hazard Identification and Classification

1,4-Butanedithiol is a combustible liquid that can cause significant irritation to the skin, eyes, and respiratory system.[1][2] It is crucial to handle this chemical with appropriate safety measures to prevent exposure.

GHS Hazard Statements:

- H227: Combustible liquid.[1]
- H315: Causes skin irritation.[1][2][3]
- H319: Causes serious eye irritation.[1][2][3]
- H335: May cause respiratory irritation.[2]

Signal Word: Warning[1][2]

Physical and Chemical Properties



A summary of the key physical and chemical properties of **1,4-Butanedithiol** is presented below. This data is essential for understanding its behavior under various laboratory conditions.

Property	Value	Source
Molecular Formula	C4H10S2	[1]
Molecular Weight	122.25 g/mol	[1][3][4]
Appearance	Light yellow liquid	[1]
Density	1.042 g/mL at 25 °C	[1][2][4]
Boiling Point	105-106 °C at 30 mmHg	[4]
Flash Point	113 °C (235.4 °F) - closed cup	[4]
Refractive Index	n20/D 1.529	[4]

Toxicological Information

The toxicological properties of **1,4-Butanedithiol** have not been thoroughly investigated.[1] However, available data indicates it is harmful and requires careful handling. To date, no component of this product at levels greater than or equal to 0.1% is identified as a probable, possible, or confirmed human carcinogen by IARC.[1]

Toxicity Metric	Value	Symptoms	Source
Acute Toxicity	Data not available	Nausea, Headache, Vomiting	[1]
Occupational Exposure Limits	Not established	-	[1][2]

Experimental Protocols: Safe Handling and Storage

Adherence to strict protocols is mandatory to ensure safety when working with **1,4-Butanedithiol**.

Engineering Controls



- Work should be conducted in a well-ventilated area, preferably within a chemical fume hood.
 [1][2]
- Provide appropriate exhaust ventilation at places where dust or aerosols may form.[2]
- An emergency eye wash station and a quick-drench shower must be readily accessible in the immediate work area.

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is the primary defense against exposure.

Protection Type	Specification	Source
Eye/Face Protection	Safety glasses with side- shields or chemical safety goggles conforming to NIOSH (US) or EN 166 (EU) standards.	[1][2]
Skin Protection	Chemical-resistant gloves (e.g., nitrile rubber) inspected before use. Impervious clothing should be worn to prevent skin contact.	[1][2]
Respiratory Protection	If ventilation is inadequate, use a NIOSH-approved respirator with an appropriate cartridge for organic vapors.	[2]

Glove Handling Protocol:

- Inspect gloves for any signs of degradation or puncture before use.[1][2]
- Use the proper glove removal technique, avoiding contact between the outer surface of the glove and bare skin.[1][2]



- Dispose of contaminated gloves in accordance with applicable hazardous waste regulations.
 [1][2]
- Wash and dry hands thoroughly after removing gloves.[1][2]

Handling and Storage

- Handling: Avoid contact with skin, eyes, and clothing.[2] Avoid breathing vapors or mist.[1] Do not eat, drink, or smoke in areas where the chemical is handled.[1] Keep away from heat, sparks, and open flames.[1] Wash hands thoroughly after handling and before breaks.[1][2]
- Storage: Store in a cool, dry, and well-ventilated place.[1][2] Keep the container tightly closed.[1][2] It is recommended to refrigerate the container before opening.[1]

Emergency Procedures

Immediate and appropriate responses to emergencies can significantly mitigate harm.

First Aid Measures



Exposure Route	First Aid Protocol	Source
Inhalation	Move the person to fresh air. If breathing is difficult or stops, provide artificial respiration. Consult a physician immediately.	[1][2]
Skin Contact	Immediately wash off with soap and plenty of water. Remove contaminated clothing. If skin irritation occurs or persists, consult a physician.	[1][2]
Eye Contact	Rinse cautiously and thoroughly with plenty of water for at least 15 minutes, also under the eyelids. Remove contact lenses if present and easy to do. If eye irritation persists, consult a physician.	[2]
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water and consult a physician immediately.	[1]

Note: Always show the Safety Data Sheet (SDS) to the attending medical professional.[1][2]

Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[1]
- Specific Hazards: Hazardous combustion products include carbon oxides and sulfur oxides. [1]



Protective Equipment: Firefighters should wear a self-contained breathing apparatus (SCBA)
 and full protective gear.[1]

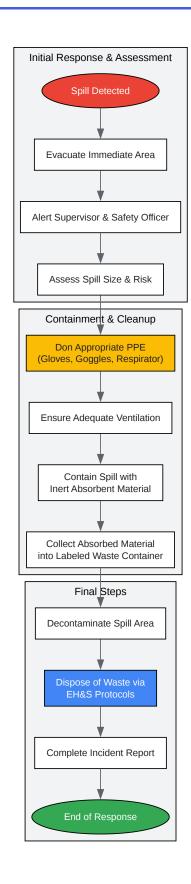
Accidental Release Measures (Spills)

- Personal Precautions: Evacuate personnel to a safe area. Wear appropriate PPE as
 described in Section 4.2 to avoid breathing vapors and prevent contact with the substance.
 [1]
- Environmental Precautions: Prevent the chemical from entering drains or waterways.[1]
- Containment and Cleanup: Absorb the spill with an inert material (e.g., sand, vermiculite, or diatomaceous earth).[1] Collect the absorbed material and place it in a suitable, closed container for disposal as hazardous waste.[1]

Logical Workflow and Visualizations Emergency Protocol for 1,4-Butanedithiol Spill

The following diagram outlines the logical workflow for safely managing an accidental release of **1,4-Butanedithiol**.





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